

Improving the heat stability of PIGMENT YELLOW 151 in polycarbonates

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PIGMENT YELLOW 151

Cat. No.: B1582919

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Technical Support Center: Pigment Yellow 151 in Polycarbonates

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers and scientists working with **Pigment Yellow 151** (PY 151) in polycarbonate (PC) formulations. The information is designed to address common challenges related to heat stability and color consistency during experimentation and processing.

Frequently Asked Questions (FAQs)

Q1: What is the maximum recommended processing temperature for **Pigment Yellow 151** in polycarbonate?

A1: **Pigment Yellow 151**, a benzimidazolone pigment, generally exhibits good thermal stability. [1][2] Technical data sheets often report a heat stability of up to 260°C (500°F) for short durations (e.g., 5 minutes) in polymers like HDPE.[3][4] However, polycarbonate processing temperatures can range from 280°C to 300°C (536°F to 572°F).[5] At these higher temperatures, the pigment may be susceptible to degradation, leading to color shifts. It is crucial to conduct preliminary testing to determine the optimal processing window for your specific formulation and equipment.

Q2: Why is my pigmented polycarbonate part showing a color shift (e.g., yellowing or browning) after processing at high temperatures?

A2: Color shifts in pigmented polycarbonate at high processing temperatures can stem from two primary sources:

- Pigment Degradation: The chemical structure of **Pigment Yellow 151** may begin to break down at temperatures exceeding its stability threshold, causing a change in its light-absorbing properties and thus a visible color change.[6]
- Polycarbonate Degradation: Polycarbonate itself is prone to thermal-oxidative degradation at elevated temperatures, which manifests as yellowing.[7] This degradation of the polymer matrix can alter the final perceived color of the pigmented part, even if the pigment itself remains stable.[8]

Q3: What types of additives can improve the heat stability of **Pigment Yellow 151** in polycarbonate?

A3: Incorporating antioxidants into your polycarbonate formulation can significantly enhance the thermal stability of both the polymer and the pigment. The most effective approach often involves a synergistic blend of primary and secondary antioxidants:

- Primary Antioxidants (Hindered Phenols): These act as free-radical scavengers, protecting the finished product from long-term thermal degradation.[9]
- Secondary Antioxidants (Phosphites): These are crucial during high-temperature processing, where they act as peroxide decomposers, ensuring color retention.[9]

For polycarbonate, a combination of a phosphite antioxidant to protect during processing and a hindered phenolic antioxidant for long-term stability is often recommended.[8]

Q4: Can the concentration of **Pigment Yellow 151** affect the properties of the polycarbonate?

A4: Yes, the concentration of pigments can influence the mechanical and rheological properties of the final polymer. While typically used at low concentrations (0.1-2.0%), higher loadings can act as fillers, potentially affecting properties like impact strength, tensile strength, and melt flow index (MFI).[10][11] It is advisable to evaluate the mechanical performance of your pigmented polycarbonate, especially at higher pigment concentrations.

Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Noticeable Color Shift to Brown or Dull Yellow	Processing temperature is too high for the pigment's stability.	Reduce the processing temperature in increments of 5-10°C and evaluate the color. Determine the maximum processing temperature that maintains color integrity.
Insufficient antioxidant protection.	Incorporate a blend of phosphite and hindered phenolic antioxidants into the formulation. Start with a concentration of 0.1-0.3% of each and optimize as needed.	
Yellowing of the Part (Overall Hue Shift)	Thermal degradation of the polycarbonate matrix.	Ensure the polycarbonate resin is properly dried before processing to minimize hydrolytic degradation. Utilize an effective antioxidant package. Consider using a more thermally stable grade of polycarbonate if the issue persists.
Inconsistent Color Within a Single Part or Batch-to-Batch	Poor dispersion of the pigment in the polycarbonate.	Ensure thorough mixing of the pigment and polycarbonate pellets before extrusion or molding. Use a masterbatch for more uniform color distribution. Optimize processing parameters like screw speed and back pressure to improve dispersion. [12]

Residence time in the processing equipment is too long.	Minimize residence time at high temperatures to reduce the risk of both pigment and polymer degradation.
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Quantitative Data on Heat Stability

The heat stability of **Pigment Yellow 151** in polycarbonate is typically evaluated by measuring the color change (ΔE^*) after processing at various temperatures. While specific data depends on the formulation, the following table provides a representative example of what might be observed.

Processing Temperature	Residence Time	Typical ΔE (Without Stabilizers)	Typical ΔE (With Antioxidant Package)
260°C (500°F)	5 minutes	< 1.0	< 0.5
280°C (536°F)	5 minutes	1.5 - 3.0	< 1.5
300°C (572°F)	5 minutes	> 4.0	2.0 - 3.5

Note: A ΔE value of < 1.0 is generally considered imperceptible to the human eye. A value > 3.0 indicates a noticeable color difference.*

Experimental Protocols

Protocol for Evaluating the Heat Stability of Pigment Yellow 151 in Polycarbonate

1. Materials and Formulation:

- Polycarbonate (pellets, appropriate grade for the application)
- **Pigment Yellow 151** (powder or masterbatch)
- Antioxidant package (e.g., 1:1 blend of a phosphite and a hindered phenolic antioxidant)

- Control sample: unpigmented polycarbonate
- Test samples:
 - PC + X% **Pigment Yellow 151**
 - PC + X% **Pigment Yellow 151** + Y% Antioxidant package

2. Sample Preparation:

- Thoroughly dry the polycarbonate pellets according to the manufacturer's specifications to prevent hydrolysis.
- If using pigment powder, pre-blend the pigment and antioxidant with the polycarbonate pellets in a consistent and reproducible manner. Using a masterbatch is recommended for better dispersion.

3. Processing:

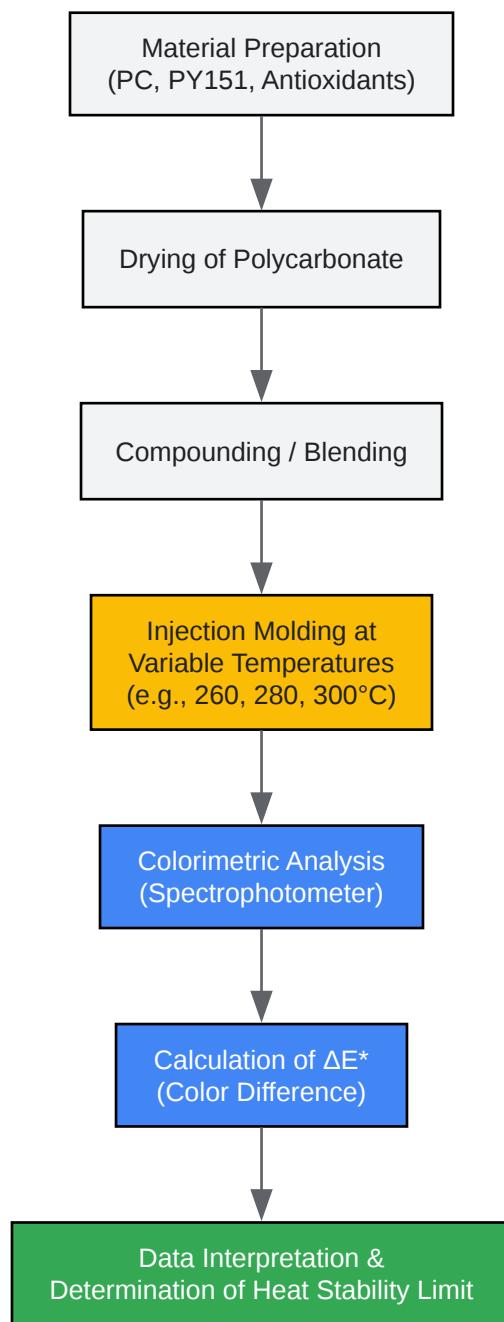
- Use an injection molding machine with precise temperature control.
- Set the processing temperatures to the desired evaluation points (e.g., 260°C, 280°C, 290°C, 300°C).
- Maintain a consistent residence time for all samples at each temperature. A typical residence time for evaluation is 5 minutes.
- Mold standard plaques for colorimetric analysis.

4. Analysis:

- Allow the molded plaques to cool to room temperature.
- Use a spectrophotometer to measure the CIELAB L, a, and b* values of each plaque.
- Calculate the color difference (ΔE) *between the sample processed at the lowest temperature (or a control standard) and the samples processed at higher temperatures using the formula: $\Delta E = \sqrt{[(\Delta L)^2 + (\Delta a)^2 + (\Delta b^*)^2]}$.*

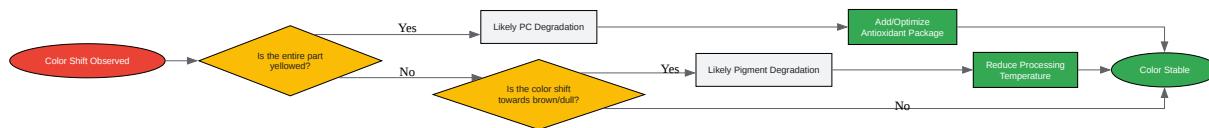
- A higher ΔE^* value indicates a greater color shift and lower heat stability.

Visualizations



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Caption: Experimental workflow for evaluating the heat stability of **Pigment Yellow 151** in polycarbonate.

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Caption: A simplified troubleshooting decision tree for color shift issues.

Caption: Factors contributing to color change in pigmented polycarbonate at high temperatures.

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- 5. The thermal stability of pigments refers to their ability to withstand high temperatures without undergoing significant changes in their chemical structure or physical properties. This characteristic is crucial for pigments used in various applications, such as coatings, plastics, and inks, where exposure to heat can occur during processing or end-use. A pigment with good thermal stability will maintain its color, consistency, and performance even when subjected to elevated temperatures, ensuring durability and longevity in the final product.- Yuhong Pigment-Organic Pigment R&D and Manufacturing [yhpigment.com]
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- To cite this document: BenchChem. [Improving the heat stability of PIGMENT YELLOW 151 in polycarbonates]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1582919#improving-the-heat-stability-of-pigment-yellow-151-in-polycarbonates]

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